

# Application Note: Analysis of Diclazuril Residues in Poultry Tissues by LC-MS/MS

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## Compound of Interest

Compound Name: *Diclazuril potassium*

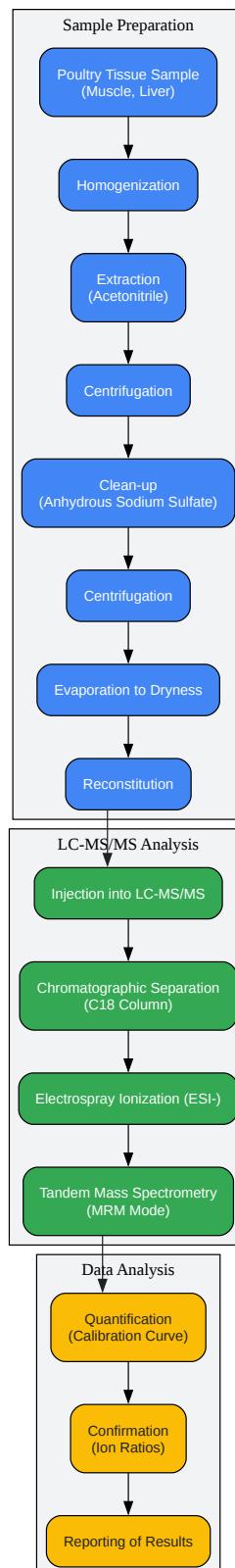
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## Introduction

Diclazuril is a potent anticoccidial agent widely used in the poultry industry to prevent and treat coccidiosis, a parasitic disease of the intestinal tract.<sup>[1]</sup> The presence of diclazuril residues in poultry tissues intended for human consumption is a significant food safety concern.<sup>[1]</sup> Regulatory agencies worldwide have established maximum residue limits (MRLs) for diclazuril in various food commodities.<sup>[1]</sup> This application note describes a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of diclazuril residues in poultry tissues, including muscle, liver, and kidney. The method is validated according to international guidelines and is suitable for routine monitoring and regulatory compliance.<sup>[2][3]</sup>

## Experimental Workflow



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Caption: Experimental workflow for diclazuril residue analysis.

## Detailed Protocols

### 1. Sample Preparation

This protocol is based on methods described for the extraction of diclazuril from poultry tissues.  
[4][5]

- Materials:

- Homogenizer (e.g., blender or tissue homogenizer)
- Centrifuge tubes (50 mL)
- Centrifuge
- Nitrogen evaporator
- Vortex mixer
- Acetonitrile (HPLC grade)
- Anhydrous sodium sulfate
- Methanol (HPLC grade)
- Water (HPLC grade)
- 0.1% Formic acid in acetonitrile/water (50:50, v/v)

- Procedure:

- Weigh 2 g of minced and homogenized poultry tissue (muscle or liver) into a 50 mL centrifuge tube.[5]
- Add 6 g of anhydrous sodium sulfate and mix thoroughly with the tissue.[5]
- Add 10 mL of acetonitrile to the tube.
- Vortex for 2 minutes to ensure thorough mixing and extraction.

- Centrifuge at 4000 g for 5 minutes.[4]
- Carefully transfer the supernatant to a clean tube.
- Repeat the extraction step (steps 3-6) with another 10 mL of acetonitrile and combine the supernatants.
- Evaporate the combined supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of a mixture of acetonitrile and water (50:50, v/v) containing 0.1% formic acid.[5]
- Vortex to dissolve the residue.
- Filter the solution through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.[5]

## 2. LC-MS/MS Analysis

The following conditions are a composite of typical parameters used for diclazuril analysis.[2][6]  
[7]

- Liquid Chromatography (LC) System:

- Column: Reversed-phase C18 column (e.g., 2.1 mm x 100 mm, 2.5 µm particle size).[6]
- Mobile Phase A: 0.1% Formic acid in water.[7]
- Mobile Phase B: Acetonitrile.[2][3]
- Flow Rate: 0.35 mL/min.[6]
- Column Temperature: 40°C.[6]
- Injection Volume: 10 µL.[5]
- Gradient Elution:

- Start with 45% B, hold for 1 min.
- Increase to 90% B over 2 min.[6]
- Hold at 90% B for 2 min.[6]
- Return to 45% B in 0.5 min and re-equilibrate for 3.5 min.[6]
- Mass Spectrometry (MS) System:
  - Ionization Mode: Electrospray Ionization (ESI), Negative Mode.[2][3]
  - Interface Temperature: 300°C.[6]
  - Desolvation Line Temperature: 250°C.[6]
  - Heat Block Temperature: 400°C.[6]
  - Detection Mode: Multiple Reaction Monitoring (MRM).[8]
  - MRM Transitions:
    - Precursor Ion (m/z): 412.0
    - Product Ion 1 (Quantifier): 285.0
    - Product Ion 2 (Qualifier): 311.0

## Quantitative Data Summary

The following tables summarize the performance characteristics of the LC-MS/MS method for diclazuril analysis in poultry tissues, compiled from various studies.

Table 1: Method Validation Parameters

Parameter	Result	Reference
Linearity Range	0.25 - 50 ng/mL	[6]
Correlation Coefficient ( $r^2$ )	> 0.999	[6]
Limit of Detection (LOD)	0.1 µg/kg	[6]
Limit of Quantification (LOQ)	0.3 µg/kg	[6]
Decision Limit (CC $\alpha$ )	0.5 µg/kg	[2][3]

Table 2: Recovery and Precision Data

Tissue	Spiking Level (µg/kg)	Recovery (%)	RSD <sub>r</sub> (%) (Intra-day)	RSD <sub>R</sub> (%) (Inter-day)	Reference
Chicken Muscle	10	95.2	3.5	6.8	[6]
100	98.9	2.1	5.4	[5]	
200	97.5	4.2	7.1	[5]	
Duck Muscle	-	85.0 - 102.5	5.9 - 8.5	9.2 - 12.6	[9]

## Conclusion

The described LC-MS/MS method provides a robust and reliable approach for the determination of diclazuril residues in poultry tissues. The simple sample preparation procedure, combined with the high selectivity and sensitivity of tandem mass spectrometry, allows for the accurate quantification of diclazuril at levels relevant to regulatory MRLs. This method is well-suited for high-throughput analysis in food safety and drug development laboratories.

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